

Methyl 2-Octynoate: A Versatile Alkyne Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: Methyl 2-octynoate

Cat. No.: B148828

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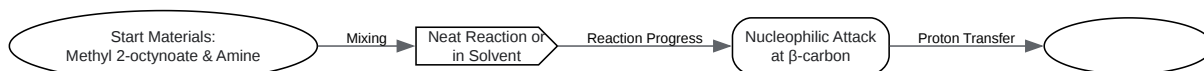
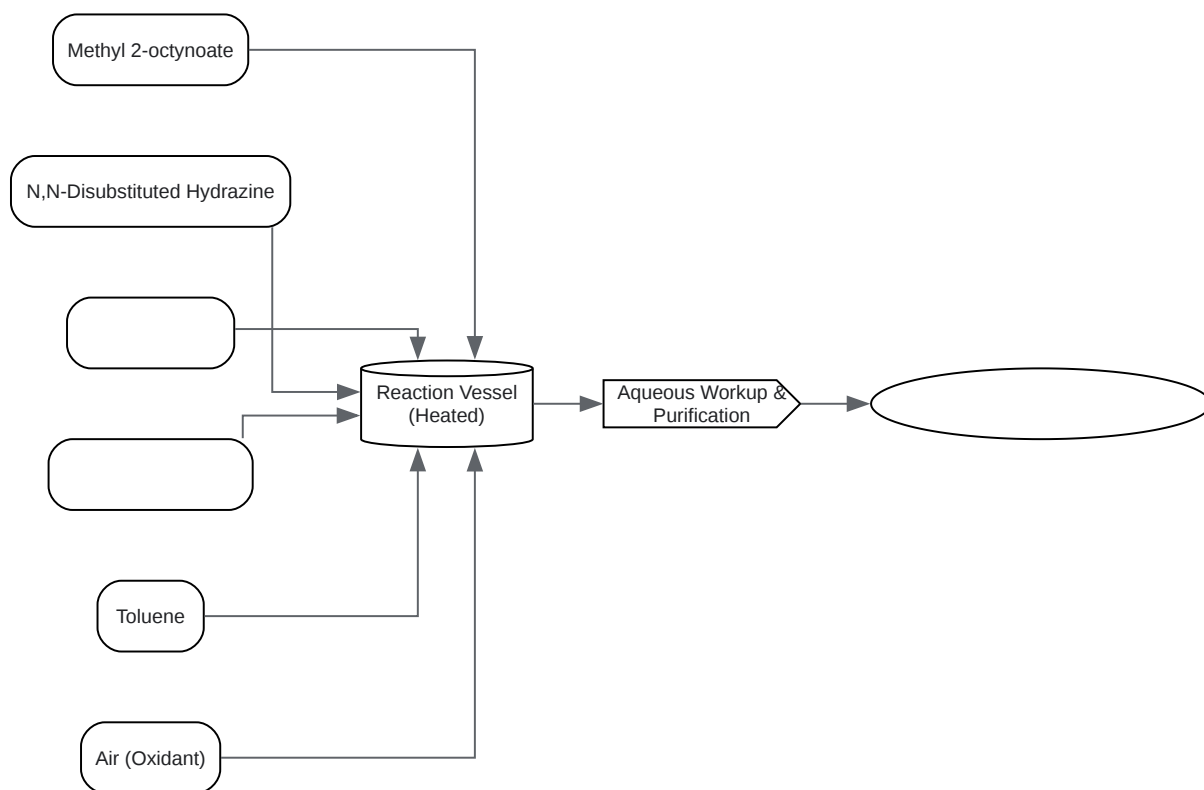
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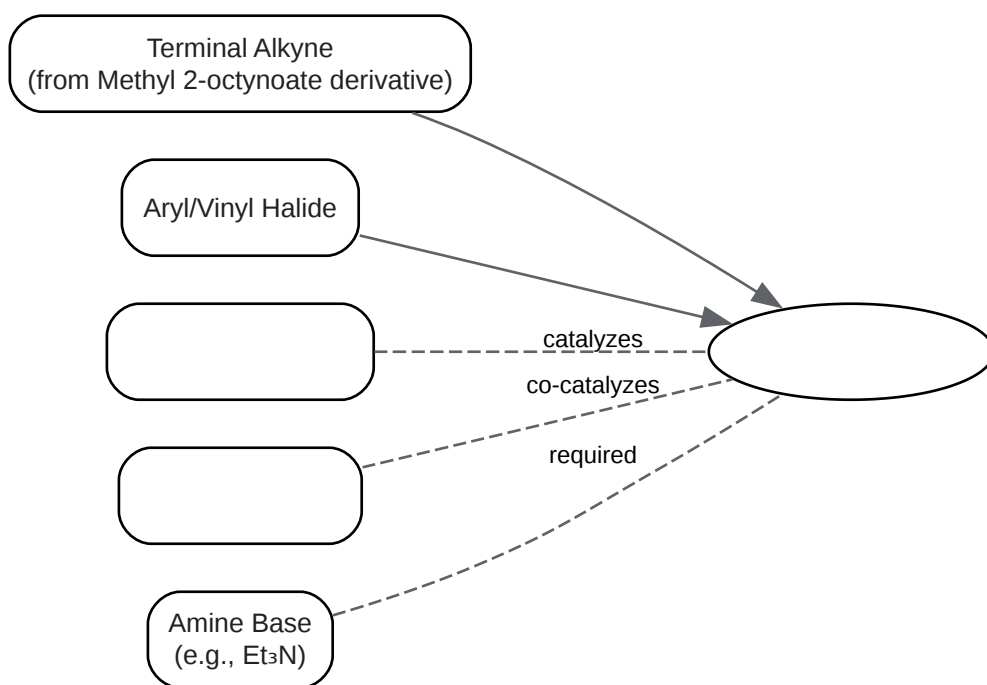
Methyl 2-octynoate, a reactive and versatile internal alkyne, is emerging as a valuable building block for the synthesis of a diverse array of complex organic molecules. Its unique electronic properties and multiple reactive sites allow for its participation in a wide range of chemical transformations, making it an indispensable tool for researchers, scientists, and drug development professionals. This document provides detailed application notes and protocols for the use of **methyl 2-octynoate** in several key synthetic methodologies, including cycloaddition reactions for the synthesis of heterocycles, conjugate additions for the introduction of nitrogen-containing functionalities, and transition-metal catalyzed cross-coupling reactions for the formation of carbon-carbon bonds.

Synthesis of Substituted Pyrazoles via [3+2] Cycloaddition

The synthesis of pyrazoles, a class of heterocyclic compounds with significant pharmacological and agrochemical applications, can be efficiently achieved through the [3+2] cycloaddition of hydrazines with alkynes. A particularly effective method involves a copper-promoted aerobic oxidative cycloaddition of N,N-disubstituted hydrazines with alkynoates like **methyl 2-octynoate**.^{[1][2]}

Workflow for Copper-Catalyzed [3+2] Cycloaddition





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References

- 1. Sonogashira Coupling [organic-chemistry.org]
- 2. Author Guidelines [researcher-resources.acs.org]
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